

Proper Disposal of Edifoligide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Edifoligide*
CAS No.: *476273-48-0*
Cat. No.: *B13735998*

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Researchers and drug development professionals handling **Edifoligide** must adhere to proper disposal procedures to ensure laboratory safety and environmental compliance. This guide provides essential information based on safety data sheets for the handling and disposal of **Edifoligide** waste.

Edifoligide Safety and Hazard Classification

According to the Safety Data Sheet (SDS) provided by Sigma-Aldrich, **Edifoligide** (CAS-No. 62253-63-8) is not classified as a hazardous substance or mixture.^[1] This classification indicates that it does not meet the criteria for physical, health, or environmental hazards as defined by regulatory standards. However, standard laboratory safety practices should always be observed when handling any chemical substance.

General Disposal Guidelines

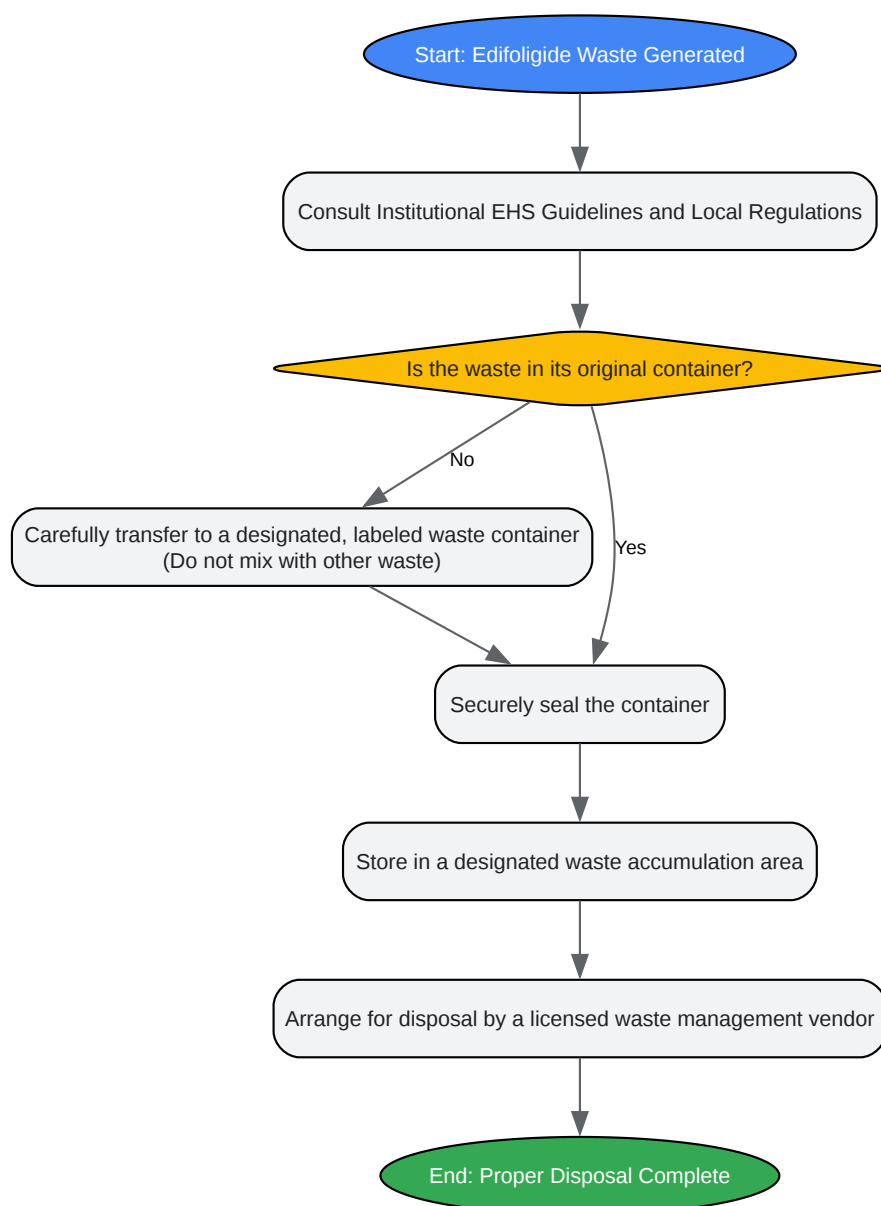
The primary directive for the disposal of **Edifoligide** is to act in accordance with national and local regulations.^[1] It is crucial to consult your institution's environmental health and safety (EHS) department to ensure full compliance with all applicable rules.

Key disposal recommendations are as follows:

- Original Containers: Whenever possible, leave the chemical in its original container.[\[1\]](#)
- No Mixing: Do not mix **Edifoligide** waste with other chemical waste.[\[1\]](#)
- Contaminated Containers: Handle uncleaned or empty containers as you would the product itself.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the recommended step-by-step process for the proper disposal of **Edifoligide**.



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A flowchart for the proper disposal of **Edifoligide**.

Accidental Release Measures

In the event of a spill, prevent the substance from entering drains. For cleanup, refer to the guidelines for personal protection and containment outlined in the product's safety data sheet.

Stability and Storage

Edifoligide is chemically stable under standard ambient conditions (room temperature).[1] For storage, it is recommended to keep the container tightly closed in a dry place, with a suggested storage temperature of -20°C.[1]

While **Edifoligide** is not classified as hazardous, responsible chemical handling and disposal are paramount to maintaining a safe laboratory environment and protecting the ecosystem. Always prioritize consulting your local EHS for specific guidance.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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